

Application Notes and Protocols for Perfluoropinacol-Mediated Catalytic Reactions

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Compound of Interest

Compound Name: Perfluoropinacol

Cat. No.: B1203177

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These application notes provide a comprehensive overview of the emerging use of **perfluoropinacol** as a powerful Brønsted acid and hydrogen-bond-donating catalyst in a variety of organic transformations. Due to its unique electronic properties stemming from the presence of twelve fluorine atoms, **perfluoropinacol** exhibits exceptionally high acidity and the ability to activate a wide range of substrates, particularly carbonyl compounds and imines. This document details the theoretical basis, practical applications, and experimental protocols for leveraging **perfluoropinacol** in key catalytic reactions.

Introduction to Perfluoropinacol as a Catalyst

Perfluoropinacol, 1,1,1,3,3,3-hexafluoro-2-(trifluoromethyl)propan-2-ol, is a commercially available, non-corrosive, and highly acidic fluorinated diol. Its remarkable acidity ($\text{pK}_a \approx 5.5$) and strong hydrogen-bonding capabilities make it an effective organocatalyst for a variety of reactions that are traditionally promoted by strong Lewis or Brønsted acids. Its high thermal and chemical stability, coupled with its solubility in many organic solvents, further enhances its utility in synthesis.

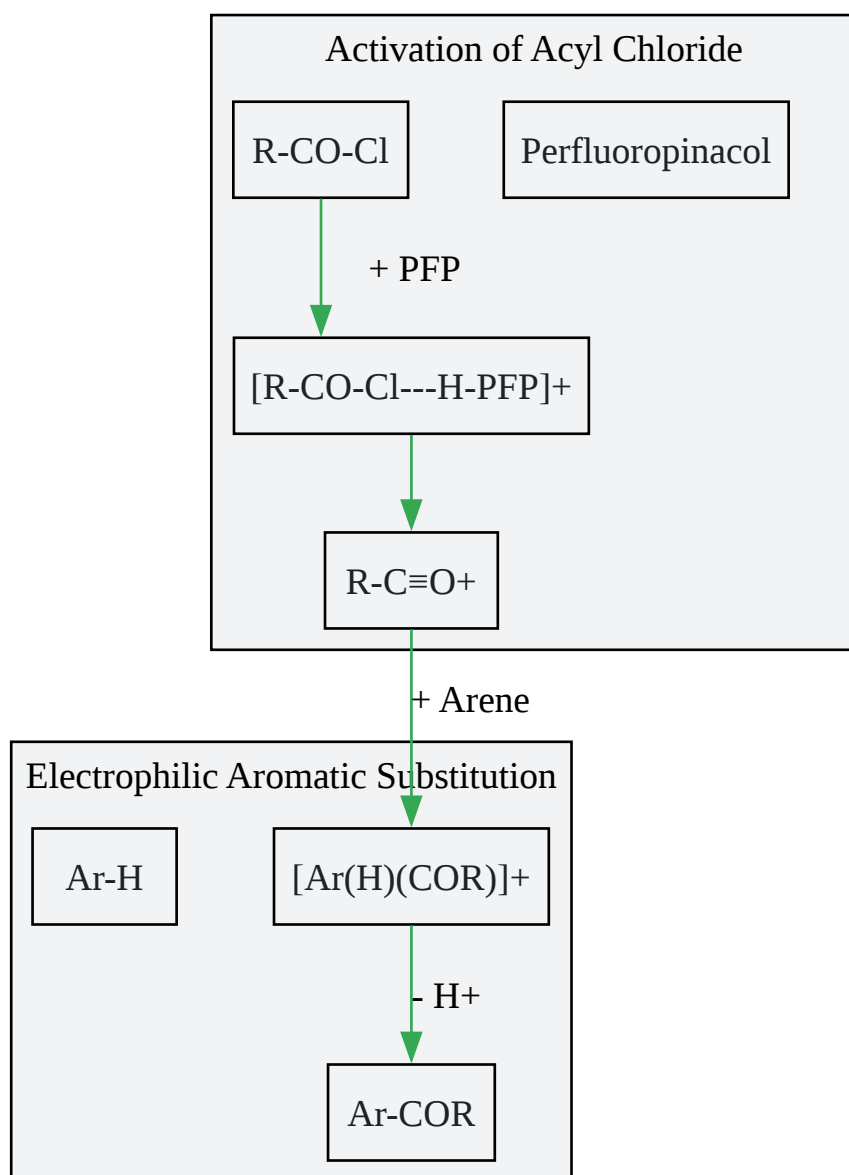
The primary catalytic role of **perfluoropinacol** involves the activation of electrophiles, most notably carbonyls and imines, through protonation or strong hydrogen bonding. This activation enhances the electrophilicity of the substrate, facilitating nucleophilic attack and promoting a range of chemical transformations.

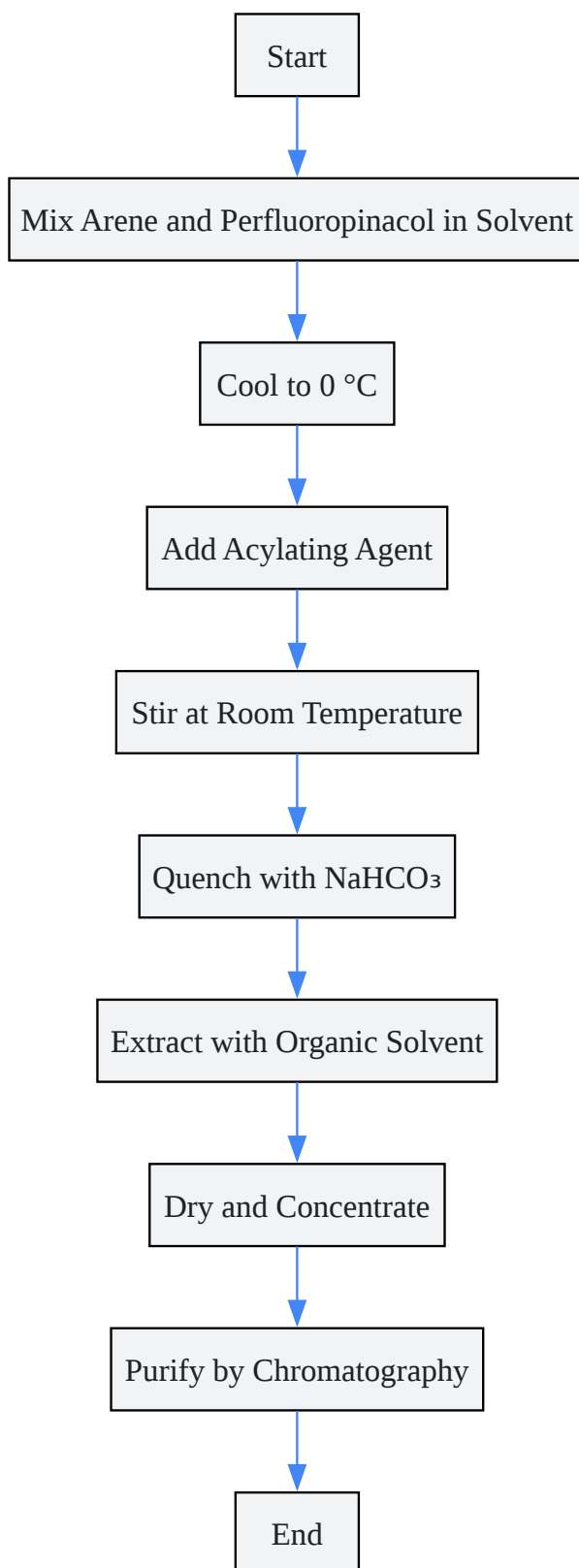
Key Applications and Reaction Protocols

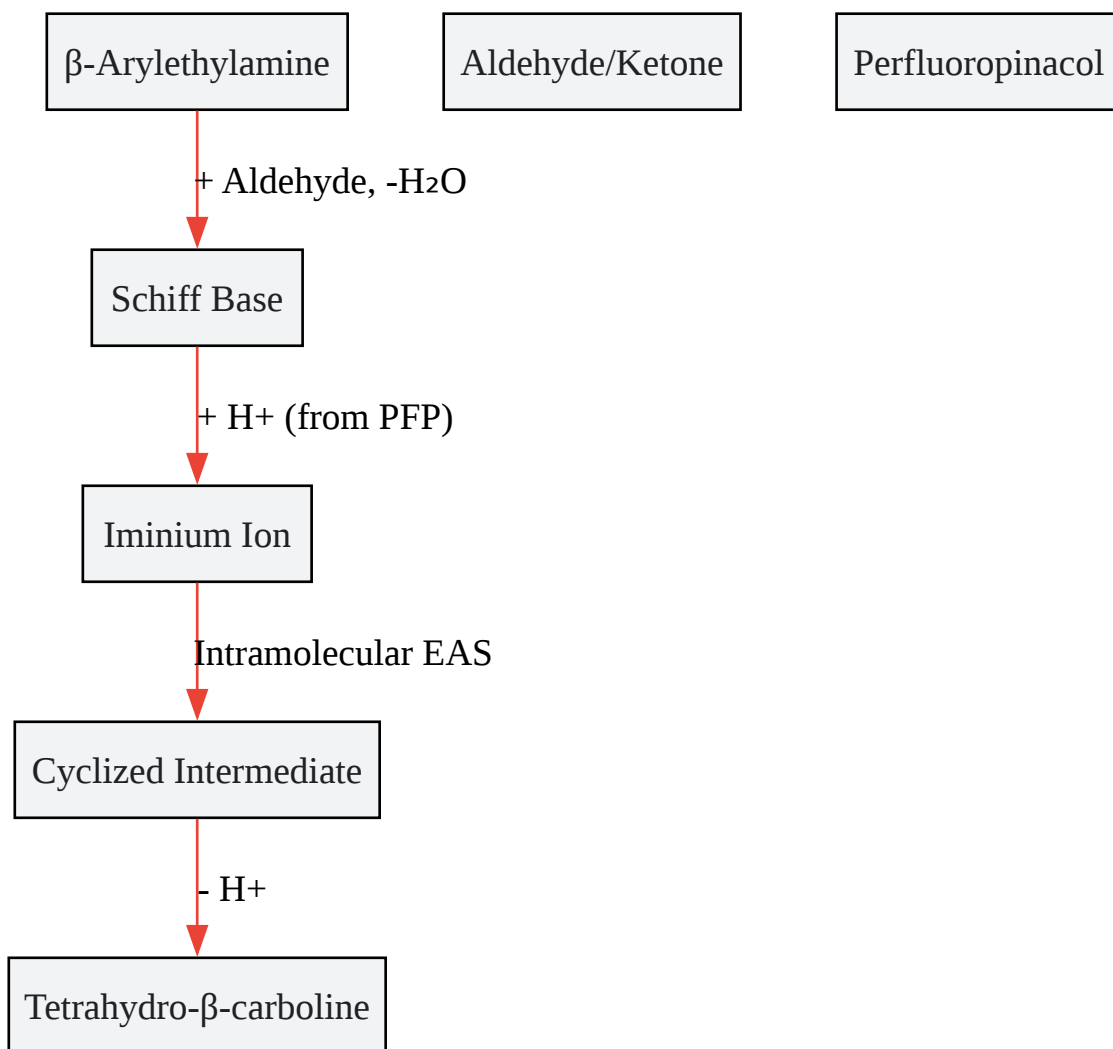
Friedel-Crafts Acylation

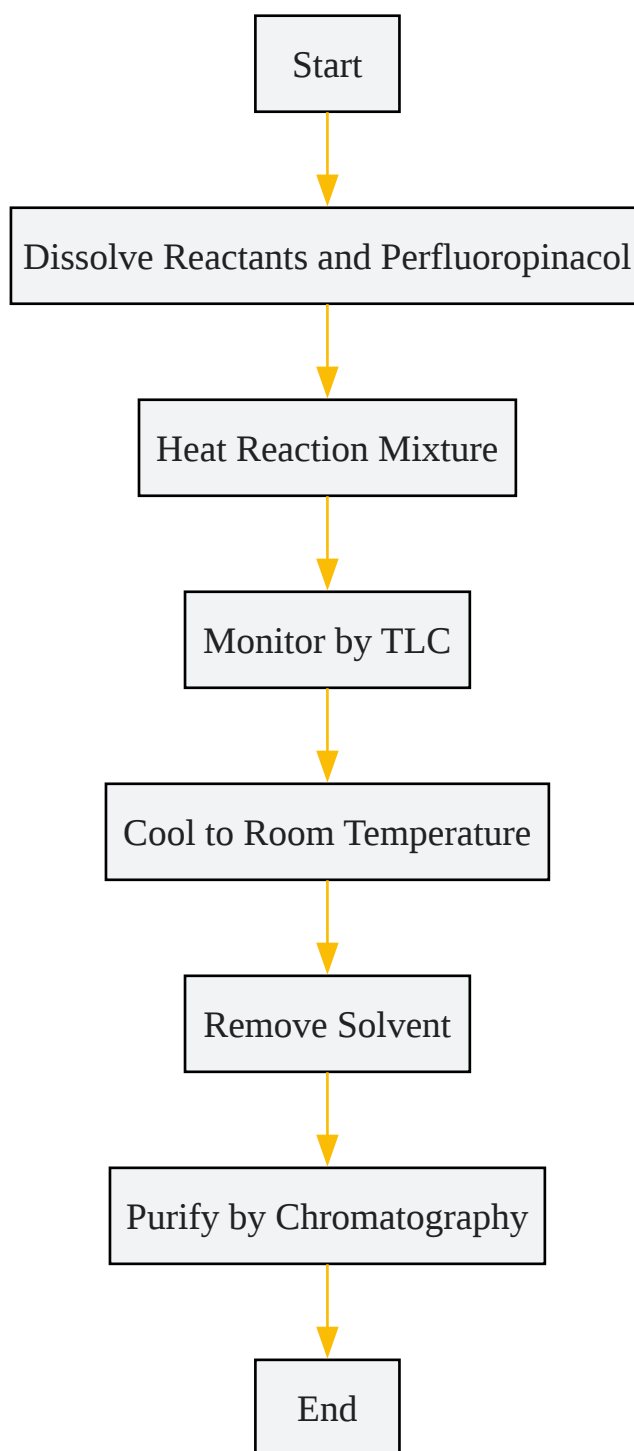
Perfluoropinacol is a promising metal-free catalyst for Friedel-Crafts acylation reactions. It activates the acyl halide or anhydride through protonation or hydrogen bonding, generating a highly electrophilic acylium ion or a similarly reactive species, which then undergoes electrophilic aromatic substitution. This approach avoids the use of stoichiometric amounts of corrosive and environmentally challenging Lewis acids like AlCl_3 .

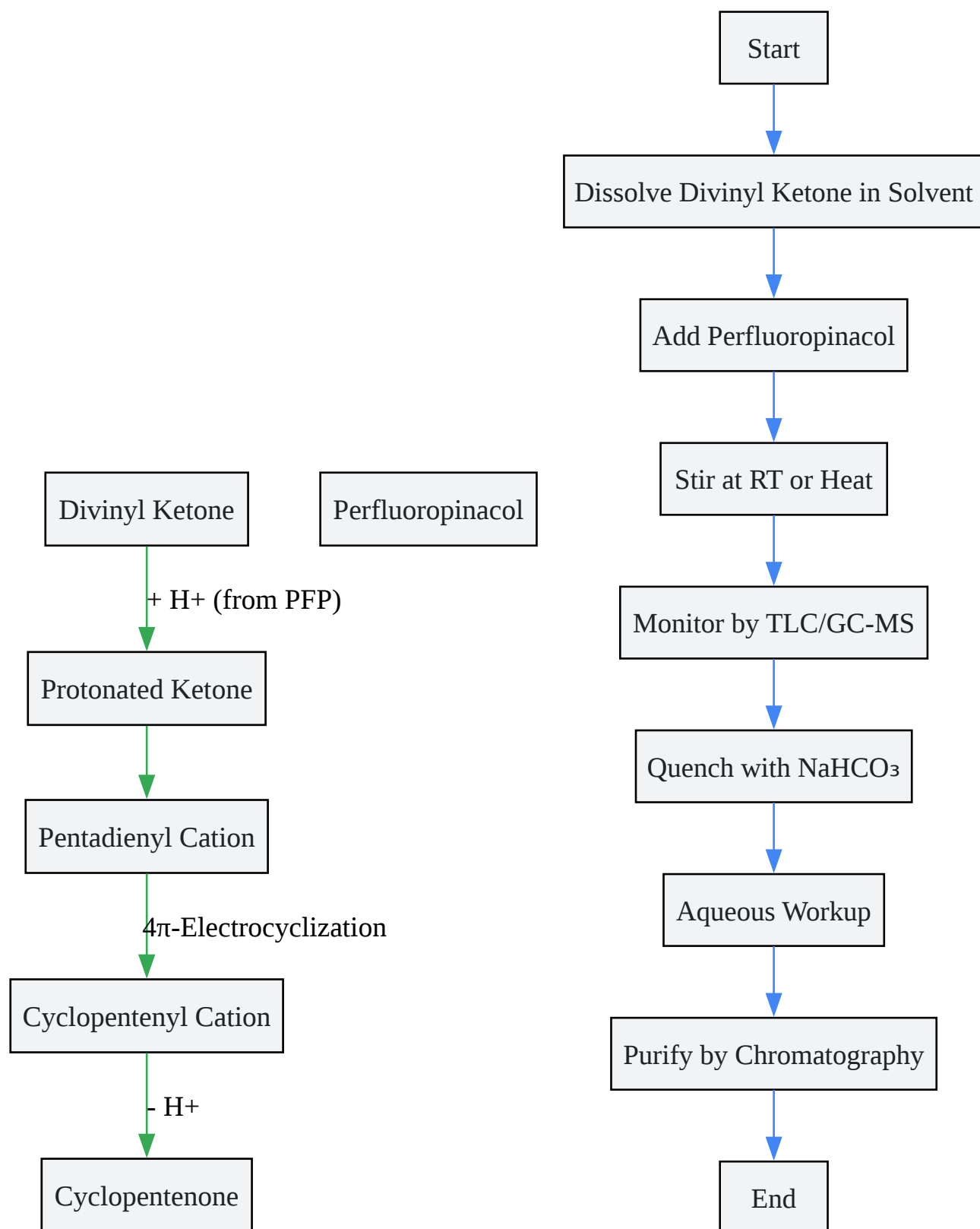
Proposed Mechanism:











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